

Personal protective equipment for handling Aspirin glycine calcium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aspirin glycine calcium

Cat. No.: B15480990

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Essential Safety and Handling Guide for Aspirin Glycine Calcium

This guide provides crucial safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Aspirin glycine calcium** (also known as calcium carbasalate). Given that specific safety data for this complex is limited, this guidance is based on the well-documented hazards of its primary active component, Acetylsalicylic Acid (Aspirin).^{[1][2]} Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Summary

Aspirin glycine calcium should be handled with care, assuming the hazard profile of Aspirin. The primary risks involve irritation and potential allergic reactions.

Hazard Classification	Description	Primary Routes of Exposure
Acute Toxicity (Oral)	Harmful if swallowed.[3][4]	Ingestion
Skin Irritation	Causes skin irritation.[5] May cause an allergic skin reaction in susceptible individuals.[6]	Skin Contact
Eye Irritation	Causes serious eye irritation, which may include redness and tearing.[5][6]	Eye Contact
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[6] Material may be irritating to the mucous membranes and upper respiratory tract.[4]	Inhalation (of dust)

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is critical and depends on the specific handling procedure and the potential for exposure. The following table outlines the recommended PPE for different operational scenarios.

Task / Exposure Level	Eye & Face Protection	Hand Protection	Protective Clothing	Respiratory Protection
Low Exposure Risk (Handling sealed containers, working with dilute solutions)	Safety glasses with side shields.	Single pair of powder-free nitrile gloves. [7]	Standard laboratory coat.	Not generally required if handled in a well-ventilated area.
High Exposure Risk (Weighing powder, preparing stock solutions, potential for dust/aerosol generation)	Chemical safety goggles and a face shield. [7] [8]	Double-gloving with powder-free nitrile gloves is recommended. [9]	Disposable, low-permeability gown with a solid front and tight-fitting cuffs. [9]	A NIOSH-approved N95 (or higher) respirator for dusts. [7]
Spill Cleanup	Chemical safety goggles and a face shield. [8]	Two pairs of chemical-resistant nitrile gloves. [9] [10]	Chemical-resistant disposable coveralls or apron over a lab coat. [10]	Air-purifying respirator with appropriate cartridges for dusts. [7] [10]

Procedural Guidance: Handling Protocol

This step-by-step protocol provides a framework for the safe handling of **Aspirin glycine calcium** in a laboratory setting.

Preparation and Area Setup

- Ventilation: Always handle solid **Aspirin glycine calcium** in a well-ventilated area. Use a chemical fume hood or a local exhaust ventilation system when weighing the powder or performing tasks that could generate dust.[\[4\]](#)

- **Restricted Access:** Ensure the handling area is clearly marked and access is restricted to authorized personnel.[9]
- **Emergency Equipment:** Confirm that an eyewash station and a safety shower are unobstructed and accessible.[4]
- **Decontamination:** Prepare a designated area for waste and have appropriate decontamination supplies ready.

Handling the Compound

- **Donning PPE:** Put on all required PPE as specified in the table above before handling the chemical.
- **Weighing:** When weighing the powder, use a containment system such as a ventilated balance enclosure or perform the task carefully within a fume hood to minimize dust generation.
- **Solution Preparation:** When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- **General Hygiene:** Do not eat, drink, or apply cosmetics in the handling area.[3][6][9] Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[5][6]

Post-Handling and Decontamination

- **Cleaning:** Clean all work surfaces and equipment thoroughly after use to remove any residual chemical contamination.
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use items (gloves, gowns) in the designated chemical waste container.
- **Hand Washing:** Always wash hands as the final step after removing all PPE.[9]

Logistical Information: Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All disposable materials that have come into contact with **Aspirin glycine calcium**, including gloves, gowns, and paper towels, must be disposed of as chemical waste.
- **Containerization:** Collect waste in a clearly labeled, sealed container suitable for chemical waste. The label should identify the contents.
- **Bulk Disposal:** Unused or expired **Aspirin glycine calcium** should be disposed of through an approved waste disposal plant.^{[3][6]} Do not discard it down the drain or in the regular trash.
- **Regulatory Compliance:** Follow all local, state, and federal regulations for hazardous waste disposal. For academic and research institutions, consult your Environmental Health and Safety (EH&S) department for specific procedures.
- **Take-Back Programs:** For unused medicines, the best disposal method is a drug take-back program.^{[11][12]} If this is not available, and for laboratory waste, adhere to institutional chemical waste protocols.

Emergency Procedures: First Aid

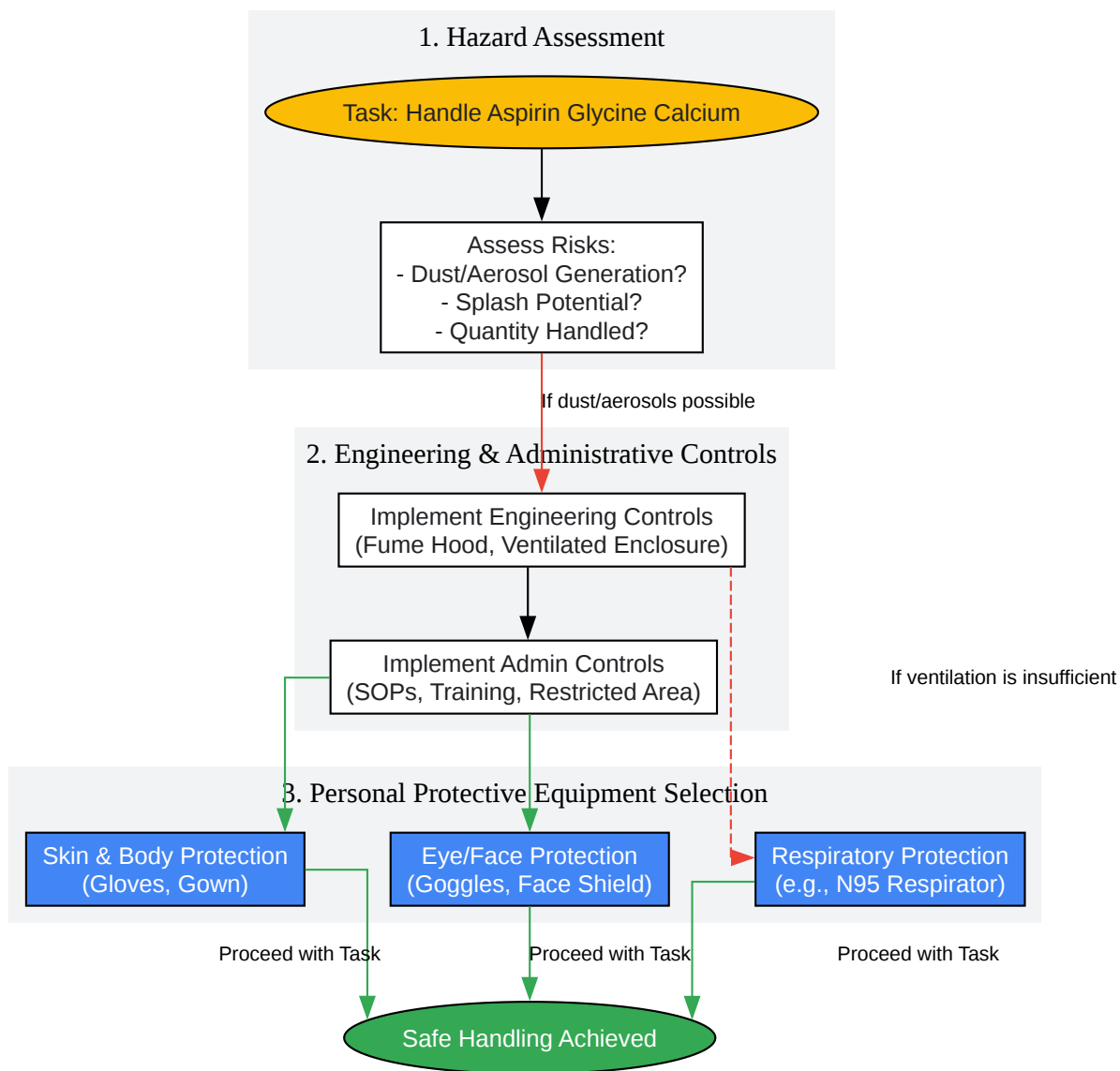
Immediate and appropriate first aid is critical in the event of an exposure.

- **Inhalation:** Remove the individual to fresh air. If breathing is difficult or if respiratory symptoms like coughing or wheezing occur, seek immediate medical attention.^{[4][6]}
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^[4] Remove contaminated clothing. If skin irritation or an allergic reaction develops, seek medical advice.^[6]
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.^[6] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^{[4][6]}

- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth with water. Seek immediate medical attention and show the Safety Data Sheet to the attending physician.[3][6]

Visualization of Safety Workflow

The following diagram illustrates the logical workflow for assessing hazards and selecting the appropriate controls and personal protective equipment when handling chemical powders like **Aspirin glycine calcium**.



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Caption: Hazard control and PPE selection workflow for handling chemical powders.

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References

- 1. Aspirin glycine calcium | C₁₁H₁₁CaNO₆ | CID 30987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Aspirin - Wikipedia [en.wikipedia.org]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 5. webstaurantstore.com [webstaurantstore.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 8. Safe handling of hazardous drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 9. osha.gov [osha.gov]
- 10. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 11. fda.gov [fda.gov]
- 12. Where and How to Dispose of Unused Medicines | FDA [fda.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Aspirin glycine calcium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15480990#personal-protective-equipment-for-handling-aspirin-glycine-calcium]

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